

# A Technical Guide to Cyclopentylsilane and Cyclopentasilane

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## Compound of Interest

Compound Name: Cyclopentylsilane

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This technical guide provides a detailed overview of the molecular formula, weight, and relevant experimental data for **cyclopentylsilane** and its related compound, cyclopentasilane. The information is presented to address the potential ambiguity in the common nomenclature and to serve the interests of researchers in various scientific fields. While "**cyclopentylsilane**" literally refers to a cyclopentyl group attached to a silane moiety ( $C_5H_{12}Si$ ), the term is sometimes informally used to refer to "cyclopentasilane" ( $Si_5H_{10}$ ), a cyclic silicon hydride. This guide covers both compounds to ensure clarity and comprehensiveness.

## Core Molecular Data

The fundamental molecular properties of **cyclopentylsilane** and cyclopentasilane are summarized in the table below for easy comparison.

Property	Cyclopentylsilane	Cyclopentasilane
Chemical Formula	C5H12Si[1]	Si5H10[2]
Molecular Weight	100.23 g/mol [1]	150.505 g/mol [2]
CAS Number	80249-74-7	289-22-5[2][3]
Appearance	Not specified	Colorless liquid[2]
Boiling Point	89-90°C[1]	Decomposes at 84°C[2]
Density	0.775 g/cm³[1]	Not specified
Flash Point	-8°C[1]	Not specified
Refractive Index	1.4404[1]	Not specified

## Experimental Protocols: Synthesis of Cyclopentasilane

Cyclopentasilane is of significant research interest as a liquid silicon ink for applications in printed electronics, such as integrated circuits and solar cells[2]. The synthesis of cyclopentasilane can be achieved through a multi-step process.

Objective: To synthesize cyclopentasilane (Si5H10) from diphenyldichlorosilane.

Materials:

- Diphenyldichlorosilane ((C6H5)2SiCl2)
- Lithium (Li)
- Aluminium chloride (AlCl3)
- Benzene
- Hydrogen chloride (HCl)
- Lithium aluminium hydride (LiAlH4)

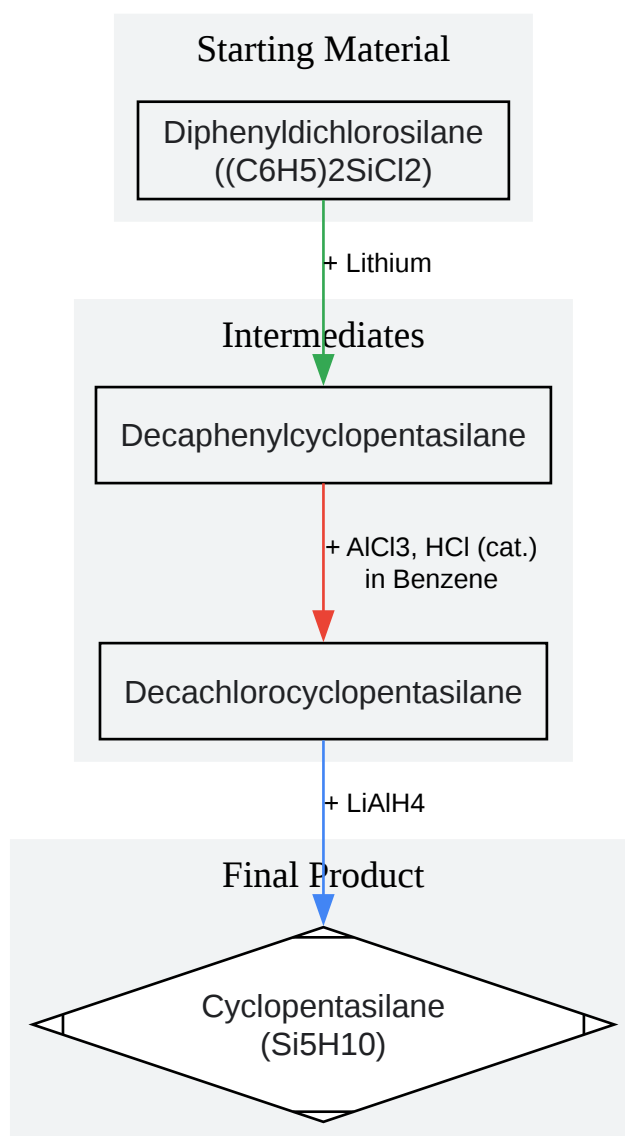
### Methodology:

The synthesis of cyclopentasilane involves a three-step procedure as outlined below:

- **Formation of Decaphenylcyclopentasilane:** Diphenyldichlorosilane is reacted with lithium. This reaction results in the formation of decaphenylcyclopentasilane.
- **Chlorination to Decachlorocyclopentasilane:** The decaphenylcyclopentasilane is then reacted with aluminium chloride in benzene, catalyzed by hydrogen chloride. This step yields decachlorocyclopentasilane.
- **Reduction to Cyclopentasilane:** In the final step, the chlorine atoms in decachlorocyclopentasilane are replaced by hydrogen using a reducing agent, lithium aluminium hydride, to produce cyclopentasilane[2].

## Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of cyclopentasilane.



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Caption: Synthesis pathway of Cyclopentasilane.

## Applications and Further Research

**Cyclopentylsilane** (C<sub>5</sub>H<sub>12</sub>Si): While detailed experimental protocols for **cyclopentylsilane** are not as readily available in the surveyed literature, its identity as an organosilane suggests potential applications in medicinal chemistry and materials science. Organosilanes are known for their use as protecting groups, in cross-coupling reactions, and as precursors for silicon-containing polymers and materials.

Cyclopentasilane ( $\text{Si}_5\text{H}_{10}$ ): This compound is a subject of ongoing research for its potential as a liquid precursor for silicon-based materials. Its reaction with borane ( $\text{BH}_3$ ) has been studied as a method to produce liquid precursors for p-type semiconducting silicon[4][5]. The ability to deposit silicon films from a liquid phase at relatively low temperatures opens up possibilities for flexible and printed electronics. The thermal decomposition of cyclopentasilane begins at temperatures above  $84^\circ\text{C}$ , leading to polymerization and the formation of silicon hydrogen polymers at higher temperatures[2].

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## References

- 1. CYCLOPENTYLSILANE CAS#: 80249-74-7 [m.chemicalbook.com]
- 2. Cyclopentasilane - Wikipedia [en.wikipedia.org]
- 3. Cyclopentasilane CAS#: 289-22-5 [m.chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. A cyclopentasilane–borane compound as a liquid precursor for p-type semiconducting Si - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
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